

Personal protective equipment for handling 11-Tricosene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11-Tricosene

Cat. No.: B1239029

[Get Quote](#)

Essential Safety and Handling Guide for 11-Tricosene

This guide provides crucial safety, handling, and disposal protocols for **11-Tricosene**, designed for laboratory and research professionals. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure research environment.

Physicochemical and Hazard Data

A summary of key quantitative data for **11-Tricosene** is presented below. This information is essential for understanding its physical characteristics and for conducting a thorough risk assessment before handling.

Property	Value	Source
Molecular Formula	C ₂₃ H ₄₆	[1][2][3]
Molecular Weight	322.6 g/mol	[1][2][3]
Appearance	Colorless to pale amber liquid	[1]
Boiling Point	399.4°C at 760 mmHg	[1]
Density	0.802 g/cm ³	[1]
Vapor Density	11.47	[4]
Solubility	Insoluble in water (4×10^{-6} mg/L at 25°C); Soluble in organic solvents like hexane and ether.	[1]
Flash Point	> 110 °C / > 230 °F	[4]
Occupational Exposure Limits (OEL)	Not established	[4][5]

Personal Protective Equipment (PPE)

While some safety data sheets (SDS) for isomers suggest **11-Tricosene** is not a skin irritant, others indicate it may cause an allergic skin reaction.[4][6] Therefore, a cautious approach is recommended. The following PPE is mandatory to minimize exposure and ensure safety during handling.

Protection Type	Required PPE	Specifications and Best Practices
Eye & Face Protection	Safety glasses with side shields or chemical goggles.	Must conform to OSHA 29 CFR 1910.133 or European Standard EN166.[4] Contact lenses can absorb irritants and should be avoided.[5] A face shield may be required for splash hazards.[7][8]
Hand Protection	Chemical-resistant, unlined gloves.	Suitable materials include nitrile, neoprene, or rubber.[7][8] Avoid latex gloves.[8] For prolonged contact, use gloves with a breakthrough time greater than 240 minutes.[5] Inspect gloves before use and use proper removal technique to avoid skin contact.[9]
Body Protection	Long-sleeved lab coat or chemical-resistant coveralls.	Provides a barrier against incidental skin contact.[4][5] For tasks with a higher risk of splashing, a chemical-resistant apron is recommended.[8]
Respiratory Protection	Not typically required under normal use with adequate ventilation.	Use in a well-ventilated area.[5][10] If aerosols or mists are generated or ventilation is poor, a NIOSH-approved respirator may be necessary.[9]

Operational and Disposal Plan

A systematic approach to handling and disposal is critical. The following procedural steps provide a clear workflow for managing **11-Tricosene** in the laboratory.

Experimental Protocol: Safe Handling Workflow

- Preparation and Planning:
 - Review the Safety Data Sheet (SDS) before starting work.
 - Ensure a chemical spill kit is readily accessible.
 - Verify that an eyewash station and safety shower are operational and unobstructed.[\[10\]](#)
 - Delineate a specific handling area and ensure it is clean and uncluttered.
- Handling Procedure:
 - Work in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[\[10\]](#)
 - Don all required PPE as specified in the table above.
 - Avoid direct contact with skin and eyes.[\[2\]](#)
 - When not in use, keep containers tightly sealed to prevent leaks or spills.[\[5\]](#)
 - Practice good occupational hygiene: do not eat, drink, or smoke in the handling area.[\[5\]](#)
Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[\[5\]](#)[\[6\]](#)
- Spill Management:
 - In case of a small spill, absorb the material with an inert, non-combustible absorbent such as sand, earth, or vermiculite.[\[10\]](#)
 - Collect the absorbed material and place it into a suitable, labeled, and closed container for disposal.[\[2\]](#)[\[5\]](#)
 - For large spills, evacuate personnel to a safe area and ensure adequate ventilation.[\[2\]](#)
- Disposal Plan:

- Dispose of **11-Tricosene** waste and contaminated materials through a licensed professional waste disposal service.[\[9\]](#)
- Do not allow the product to enter drains or waterways.[\[2\]](#)
- Contaminated packaging should be disposed of as unused product.[\[9\]](#)

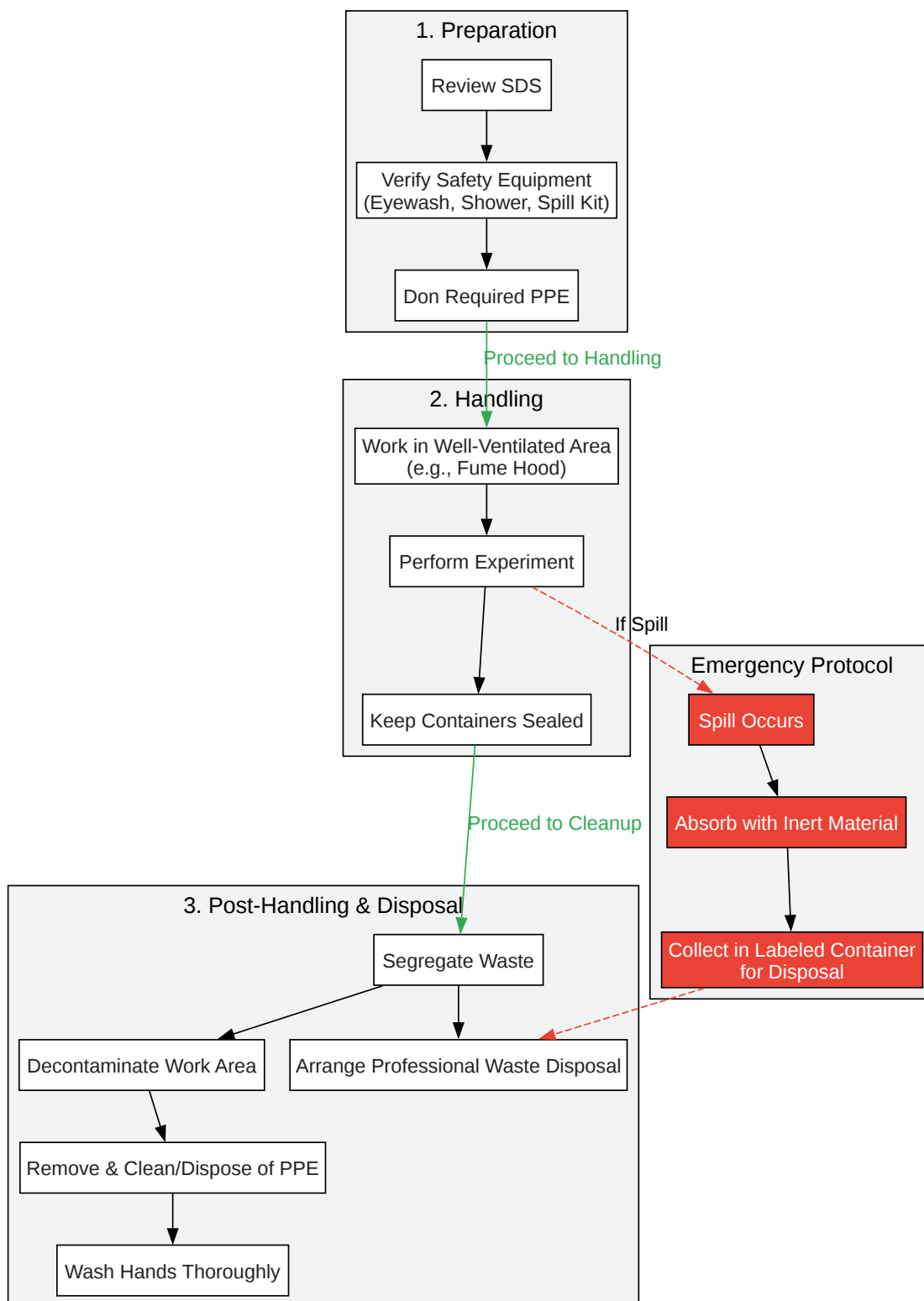
Emergency First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[4\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. If skin irritation or a rash occurs, get medical advice.[\[4\]](#)[\[5\]](#)[\[11\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen and seek medical attention.[\[4\]](#)[\[10\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and consult a physician.[\[2\]](#)[\[9\]](#)

Workflow Visualization

The following diagram illustrates the standard operating procedure for safely handling **11-Tricosene**, from initial preparation to final disposal.

Safe Handling Workflow for 11-Tricosene

[Click to download full resolution via product page](#)Caption: Standard operating procedure for handling **11-Tricosene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 11-Tricosene (EVT-1572348) | 52078-56-5 [evitachem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. Z-11-tricosene | C₂₃H₄₆ | CID 5356790 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. youtube.com [youtube.com]
- 8. m.youtube.com [m.youtube.com]
- 9. capotchem.com [capotchem.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 11-Tricosene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1239029#personal-protective-equipment-for-handling-11-tricosene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com